2-(2,6-Dichlorophenyl)propan-1-amine chemical structure analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(2,6-Dichlorophenyl)propan-1-amine*
CAS No.:	*89655-71-0*
Cat. No.:	*B3298189*

Get Quote

An In-depth Technical Guide to the Chemical Structure Analysis of **2-(2,6-Dichlorophenyl)propan-1-amine**

Abstract

This technical guide provides a comprehensive analysis of the chemical structure of **2-(2,6-dichlorophenyl)propan-1-amine**, a critical building block in contemporary medicinal chemistry. The strategic incorporation of the 2,6-dichlorophenyl motif is a well-established strategy for modulating the pharmacological and pharmacokinetic properties of bioactive molecules. This document delves into the synthesis, physicochemical properties, and detailed spectroscopic characterization of this compound. We will explore the causality behind experimental choices for structural elucidation using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. Furthermore, this guide offers insights into the structure-activity relationships (SAR) that govern the utility of this scaffold in drug development, providing researchers, scientists, and drug development professionals with a robust framework for its application.

© 2026 BenchChem. All rights reserved.

Introduction and Significance

2-(2,6-Dichlorophenyl)propan-1-amine ($C_9H_{11}Cl_2N$) is a primary amine featuring a propane chain attached to a 2,6-dichlorinated phenyl ring. The dichloro-substitution pattern is of particular interest in drug design. These chlorine atoms create significant steric hindrance, which can lock the phenyl ring into a specific conformation relative to the side chain. This restricted rotation can enhance binding affinity to biological targets by reducing the entropic penalty of binding. Additionally, the electron-withdrawing nature of the chlorine atoms influences the electronic properties of the aromatic ring and can improve metabolic stability by blocking sites susceptible to oxidative metabolism. This structural motif is found in various pharmacologically active agents, including the well-known non-steroidal anti-inflammatory drug (NSAID) Diclofenac, highlighting its importance.[1] Understanding the precise chemical structure and properties of **2-(2,6-dichlorophenyl)propan-1-amine** is therefore fundamental for its effective use in the synthesis of novel therapeutic agents, such as potent and selective modulators of the human dopamine D1 receptor.[2][3]

Physicochemical and Structural Properties

The foundational step in utilizing any chemical entity in a research and development setting is to establish its fundamental physicochemical properties. These parameters govern its behavior in both chemical reactions and biological systems.

Core Compound Identifiers

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Formula	$C_9H_{11}Cl_2N$	[4]
Molecular Weight	204.09 g/mol	[5]
IUPAC Name	2-(2,6-dichlorophenyl)propan-1-amine	[4]
CAS Number	Varies by stereoisomer (e.g., 1213406-05-3 for S-enantiomer)	[5]
Canonical SMILES	CC(CN)C1=C(C=CC=C1Cl)Cl	[4]
InChI Key	RTJCYJHRXNHNCB-UHFFFAOYSA-N	[4]
XlogP (Predicted)	2.8 - 3.25	[4][5]
Hydrogen Bond Donors	1	[5]
Hydrogen Bond Acceptors	1	[5]

Chirality and Stereochemistry

The molecule possesses a chiral center at the second carbon of the propane chain (the carbon atom attached to both the phenyl ring and the aminomethyl group). Consequently, it exists as a pair of enantiomers: (S)-**2-(2,6-dichlorophenyl)propan-1-amine** and (R)-**2-(2,6-dichlorophenyl)propan-1-amine**. The specific stereoisomer used is often critical in drug development, as different enantiomers can exhibit vastly different pharmacological activities and toxicological profiles. The synthesis and separation of these enantiomers are key considerations for its application.

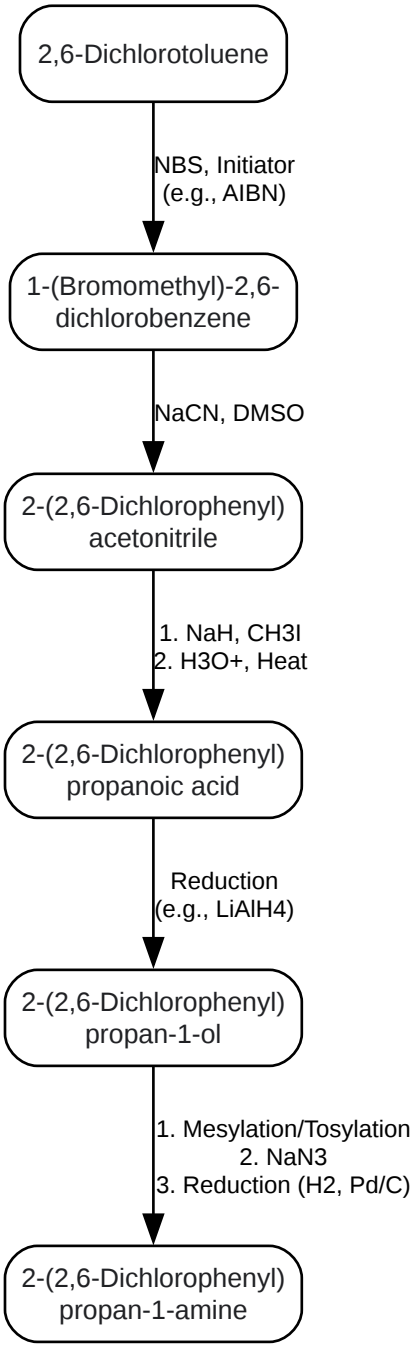
Synthesis and Reactivity Profile

While numerous proprietary methods exist, a general and logical synthetic approach can be outlined for educational and conceptual purposes. The primary amine serves as the main handle for chemical derivatization, most commonly through acylation to form amides.

© 2026 BenchChem. All rights reserved.

Conceptual Synthetic Workflow

A plausible synthetic route starts from 2,6-dichlorotoluene, proceeding through benzylic bromination followed by displacement and subsequent elaboration of the side chain to introduce the amine functionality. The choice of this pathway is dictated by the commercial availability of starting materials and the robustness of the chemical transformations involved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Conceptual synthetic workflow for **2-(2,6-dichlorophenyl)propan-1-amine**.

Comprehensive Spectroscopic Analysis

The unambiguous confirmation of the chemical structure is paramount and relies on a combination of modern spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **2-(2,6-dichlorophenyl)propan-1-amine** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). The choice of solvent is critical; $CDCl_3$ is standard, but DMSO-d_6 can be useful for better resolution of exchangeable N-H protons. [6]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Data Acquisition: Acquire ^{1}H NMR and ^{13}C NMR spectra on a 400 MHz or higher field spectrometer. For more detailed analysis, 2D NMR experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed to confirm proton-proton and proton-carbon connectivities, respectively.

^{1}H NMR Spectral Interpretation:

- Aromatic Protons (δ ~7.0-7.4 ppm): The 2,6-dichlorophenyl group will exhibit two signals. A doublet corresponding to the two equivalent protons at C3 and C5, and a triplet for the proton at C4. The coupling pattern provides definitive evidence of the substitution pattern.
- Methine Proton (CH, δ ~3.0-3.3 ppm): This proton, being adjacent to the aromatic ring and the aminomethyl group, will appear as a multiplet due to coupling with both the methyl and methylene protons.

© 2026 BenchChem. All rights reserved.

- Methylene Protons (CH_2, δ ~2.8-3.1 ppm): The two protons of the -CH_2-NH_2 group are diastereotopic and will likely appear as a complex multiplet.

- Amine Protons (NH_2, δ ~1.5-2.5 ppm): These protons typically appear as a broad singlet.[7] Their chemical shift is highly dependent on concentration and solvent. A D_2O shake experiment can be performed to confirm this signal, as the protons will exchange with deuterium, causing the signal to disappear.[8]

- Methyl Protons (CH_3, δ ~1.2 ppm): The methyl group will appear as a doublet, split by the adjacent methine proton.

^{13}C NMR Spectral Interpretation:

- Aromatic Carbons (δ ~128-140 ppm): Four signals are expected in the aromatic region: one for the C4 carbon, one for the C3/C5 carbons, one for the C1 carbon (ipso- to the propyl chain), and one for the C2/C6 carbons (ipso- to the chlorine atoms).

- Aliphatic Carbons (δ ~20-50 ppm): Three distinct signals are expected for the methyl (CH_3), methine (CH), and methylene (CH_2) carbons of the propyl-amine chain.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural details based on its fragmentation patterns.

Experimental Protocol: MS Analysis

- Sample Introduction: Introduce a dilute solution of the compound into the mass spectrometer via direct infusion (for Electrospray Ionization, ESI) or after separation on a capillary column (for Gas Chromatography-Mass Spectrometry, GC-MS).

- Ionization: Utilize a soft ionization technique like ESI to observe the protonated molecular ion $[M+H]^+$ or a hard technique like Electron Ionization (EI) to induce fragmentation.

- Mass Analysis: Analyze the ions using a high-resolution mass analyzer (e.g., TOF or Orbitrap) to obtain accurate mass data, which can be used to confirm the molecular formula.

Expected Mass Spectrum Features:

© 2026 BenchChem. All rights reserved.

- Molecular Ion Peak: The molecular weight is 204.09. In ESI-MS, a prominent peak at m/z 205.0 $[M+H]^+$ would be expected.
- Isotopic Pattern: A crucial diagnostic feature is the isotopic signature of the two chlorine atoms. Chlorine has two major isotopes, ^{35}Cl (~75%) and ^{37}Cl (~25%). This results in a characteristic pattern of peaks for the molecular ion:
  - M peak (containing two ^{35}Cl atoms)
  - M+2 peak (containing one ^{35}Cl and one ^{37}Cl atom), with approximately 65% the intensity of the M peak.
  - M+4 peak (containing two ^{37}Cl atoms), with approximately 10% the intensity of the M peak. This unique pattern is a definitive indicator of a dichlorinated compound.
- Key Fragmentation: In EI-MS, common fragmentation pathways for amines include alpha-cleavage. The most abundant fragment ion (base peak) is often formed by the loss of a radical adjacent to the nitrogen.[9] For this molecule, a likely fragmentation would be the cleavage of the C-C bond between the methine and methylene carbons to yield a stable benzylic cation.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR Analysis

- Sample Preparation: Prepare the sample as a KBr pellet or as a thin film on a salt plate (NaCl or KBr).
- Data Acquisition: Record the spectrum using an FTIR (Fourier-Transform Infrared) spectrometer over the range of 4000-400 cm^{-1}.

Characteristic IR Absorption Bands:

- N-H Stretch (Primary Amine): Two distinct, sharp to medium bands are expected in the 3300-3500 cm^{-1} region, corresponding to the symmetric and asymmetric stretching vibrations of

© 2026 BenchChem. All rights reserved.

the -NH_2 group.[8][10] This two-band pattern is a hallmark of a primary amine.

- C-H Stretch (Aromatic): Absorptions will appear just above 3000 cm^{-1}.
- C-H Stretch (Aliphatic): Strong absorptions will appear just below 3000 cm^{-1} (~2850-2960 cm^{-1}).[11]
- N-H Bend (Scissoring): A medium to strong absorption is expected around 1590-1650 cm^{-1}.[11]
- C=C Stretch (Aromatic): One or more bands of variable intensity will be present in the 1450-1600 cm^{-1} region.
- C-Cl Stretch: Strong absorptions are typically found in the fingerprint region, below 800 cm^{-1}.

Structure-Activity Relationship (SAR) Insights

The structural features of **2-(2,6-dichlorophenyl)propan-1-amine** provide a versatile platform for SAR exploration. Understanding how modifications to this core affect biological activity is key to rational drug design.

Caption: Key regions of the **2-(2,6-dichlorophenyl)propan-1-amine** scaffold for SAR studies.

- The 2,6-Dichlorophenyl Group: As previously mentioned, this group enforces a twisted conformation, which can be crucial for fitting into a specific protein binding pocket. Modifying the substituents (e.g., to methyl or fluoro groups) would systematically probe the steric and electronic requirements of the target.
- The Primary Amine: This group is a potent hydrogen bond donor and can be protonated at physiological pH to form a salt bridge with an acidic residue (e.g., Asp or Glu) in a receptor.[12] Converting it to a secondary or tertiary amine, or replacing it with a non-basic group like a hydroxyl, would directly test the importance of this interaction.[12]
- The Chiral Center: The stereochemistry at the C2 position of the propyl chain is often determinant for biological activity. Synthesizing and testing both the (R) and (S) enantiomers separately is a critical step in any drug discovery program to identify the more active and/or less toxic eutomer.

© 2026 BenchChem. All rights reserved.

Conclusion

The chemical structure of **2-(2,6-dichlorophenyl)propan-1-amine** has been thoroughly analyzed through a multi-faceted approach combining theoretical understanding with practical spectroscopic protocols. Its defining features—the sterically demanding dichlorophenyl ring, the chiral center, and the reactive primary amine—make it a valuable and versatile intermediate for drug discovery. The detailed methodologies and interpretation guidelines presented in this document provide researchers with the necessary tools to confidently identify, characterize, and strategically modify this compound to develop novel chemical entities with optimized therapeutic potential.

References

- Google Patents. (n.d.). US4548952A - 2-[(2,6-Dichlorophenyl)amino]phenylacetoxyacetyl derivatives and therapeutic compositions containing same.
- PubChem. (n.d.). **2-(2,6-dichlorophenyl)propan-1-amine**. Retrieved from [Link]
- Google Patents. (n.d.). WO1992022522A1 - A process for the preparation of n-(2,6-dichlorophenyl)-n-phenyl-n-(chloroacetyl)-amine.
- ACS Publications. (2019). Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1S,3R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl)-1-methyl-3,4-dihydroisoquinolin-2(1H)-yl)ethan-1-one (LY3154207), a Potent, Subtype Selective... Retrieved from [Link]
- ResearchGate. (2019). Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1S,3R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl.... Retrieved from [Link]_
- NIST. (n.d.). Benzenamine, 2,6-dichloro-. Retrieved from [Link]
- PubChem. (n.d.). 2-(2,6-dichlorophenyl)-2-methylpropan-1-amine hydrochloride. Retrieved from [Link]
- PubMed. (2019). Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1 S,3 R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl)-1-methyl-3,4-dihydroisoquinolin-2(1 H)-yl)ethan-1-one (LY3154207), a Potent.... Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Google Patents. (n.d.). WO2005073163A1 - A process for the preparation of [2-(2,6-dichloro anilino) phenyl] acetoxy acetic acid.
- Illinois State University. (n.d.). Infrared Spectroscopy. Retrieved from [Link]
- SlideServe. (n.d.). A Structure Activity Relationship (SAR) Based Case Study for a Cosmetic Ingredient. Retrieved from [Link]
- Google APIs. (2014). Patent Application Publication. Retrieved from [Link]
- NIST. (n.d.). 2-Propen-1-amine. Retrieved from [Link]
- Drug Design Org. (2005). Structure Activity Relationships. Retrieved from [Link]
- The Patent Office of the Cooperation Council for the Arab States of the Gulf. (2024). Patent Gazette. Retrieved from [Link]
- ResearchGate. (n.d.). Solid-State Characterization of 2-[(2,6-Dichlorophenyl)amino]-Benzaldehyde: An Experimental and Theoretical Investigation. Retrieved from [Link]
- PubMed. (2008). A novel bioactivation pathway for 2-[2-(2,6-dichlorophenyl)aminophenyl]ethanoic acid (diclofenac) initiated by cytochrome P450-mediated oxidative decarboxylation. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). infrared spectrum of propan-2-amine. Retrieved from [Link]
- PubChem. (n.d.). (2-((2,6-Dichlorophenyl)amino)phenyl)methanol. Retrieved from [Link]
- Wiley Online Library. (n.d.). Carbon Monoxide and Hydrogen (Syngas) as C1-Building Block for Selective Catalytic Methylation - Supporting Information. Retrieved from [Link]
- The Open Medicinal Chemistry Journal. (n.d.). Prodrugs of NSAIDs: A Review. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). mass spectrum of propan-2-amine. Retrieved from [Link]
- Chemistry LibreTexts. (2024). 24.11: Spectroscopy of Amines. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). ¹H NMR spectra of Pr[5]ⁿPr in: (a) CD2Cl2 at 243 K (600 MHz); (b).... Retrieved from [Link]
- SpectraBase. (n.d.). (2E)-N-(2-bromophenyl)-3-(2,6-dichlorophenyl)-2-propenamide - Optional[1H NMR] - Spectrum. Retrieved from [Link]
- SpectraBase. (n.d.). 2-Propanamine, N-(2,2-dichloropropylidene)-2-methyl- - Optional[MS (GC)] - Spectrum. Retrieved from [Link]
- MDPI. (2021). N-(2,2-Diphenylethyl)-2-(6-methoxynaphthalen-2-yl)propanamide. Retrieved from [Link]
- MDPI. (2023). (±)-N-(3-Chlorophenethyl)-2-(6-methoxynaphthalen-2-yl)propanamide. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. A novel bioactivation pathway for 2-[2-(2,6-dichlorophenyl)aminophenyl]ethanoic acid (diclofenac) initiated by cytochrome P450-mediated oxidative decarboxylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1 S,3 R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl)-1-methyl-3,4-dihydroisoquinolin-2(1 H)-yl)ethan-1-one (LY3154207), a Potent, Subtype Selective, and Orally Available Positive Allosteric Modulator of the Human Dopamine D1 Receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. PubChemLite - 2-(2,6-dichlorophenyl)propan-1-amine (C9H11Cl2N) [pubchemlite.lcsb.uni.lu]
- 5. fluorochem.co.uk [fluorochem.co.uk]
- 6. spectrabase.com [spectrabase.com]

© 2026 BenchChem. All rights reserved.

- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. mass spectrum of propan-2-amine (2-aminopropane) C3H9N (CH3)2CHNH2 fragmentation pattern of m/z m/e ions for analysis and identification of isopropylamine 2-propylamine 2-propanamine image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
- 11. infrared spectrum of propan-2-amine (2-aminopropane) C3H9N (CH3)2CHNH2 prominent wavenumbers cm-1 detecting functional groups present finger print for identification of isopropylamine 2-propylamine 2-propanamine image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 12. Structure Activity Relationships - Drug Design Org [drugdesign.org]
- To cite this document: BenchChem. [2-(2,6-Dichlorophenyl)propan-1-amine chemical structure analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3298189/docs#2-2-6-dichlorophenyl-propan-1-amine-chemical-structure-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.